

Application Note: High-Resolution NMR Characterization of Octadecyltrimethylammonium Isopropyl Sulfate (OTIS)

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Compound of Interest

Compound Name:	Trimethyl(octadecyl)ammonium isopropyl sulphate
CAS No.:	78480-18-9
Cat. No.:	B13760751

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H-qNMR) Application: Raw Material Qualification, Surfactant Analysis, Counter-ion Verification[1][2]

Executive Summary

Octadecyltrimethylammonium isopropyl sulfate (OTIS) is a specialized cationic surfactant often utilized in antistatic formulations and hair conditioning matrices where specific solubility or rheological profiles are required.[1][2][3] Unlike standard halides (Chloride/Bromide) or Methosulfate salts, the Isopropyl Sulfate anion imparts unique physiochemical properties.[1][2][3]

This protocol provides a self-validating NMR methodology to:

- Confirm the Cation Structure: Verify the C18 chain length and trimethylammonium headgroup.[1][2][3]

- Validate the Anion Identity: Distinguish the Isopropyl Sulfate anion () from Methyl Sulfate () or halides.
- Establish Stoichiometry: Prove the 1:1 molar ratio between cation and anion via integration.

Chemical Structure & Theoretical Assignments

To interpret the spectrum accurately, we must deconstruct the molecule into its magnetically distinct environments.^[3]

Molecular Formula:

Molecular Weight: ~409.67 g/mol ^{[1][2]}

The Cation: Octadecyltrimethylammonium

- Structure:
^{[1][2]}
- Key Diagnostic: The "Headgroup Methyls" () appear as a sharp singlet.^{[1][2]} The long alkyl chain creates a "methylene envelope."^[3]

The Anion: Isopropyl Sulfate

- Structure:
- Key Diagnostic: The methine proton () is attached to an oxygen atom linked to a sulfate group, causing significant deshielding (downfield shift) compared to a standard isopropyl group.^{[1][2]}
- Differentiation:
 - vs. Methyl Sulfate: Methyl sulfate shows a singlet at ~3.7 ppm.^{[1][2][3]} Isopropyl sulfate shows a septet at ~4.6 ppm.^{[1][2][3]}

- vs. Halides: Halides (Cl/Br) have no proton signals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocol

Sample Preparation

Surfactants form micelles in solution, which causes peak broadening and loss of resolution.[\[2\]](#)

[\[3\]](#) To obtain sharp, quantifiable lines, we must disrupt micelle formation.[\[2\]](#)[\[3\]](#)

- Solvent: Chloroform-d (

) is preferred over

.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reasoning:

acts as a good solvating agent for the alkyl chain and typically prevents the formation of large, slow-tumbling micelles that occur in aqueous media.

- Concentration: 10–15 mg of OTIS in 0.6 mL solvent.

- Note: Avoid high concentrations (>50 mg/mL) to prevent viscosity-induced broadening.[\[1\]](#)
[\[2\]](#)[\[3\]](#)

- Reference: Tetramethylsilane (TMS) at 0.00 ppm (internal standard).[\[1\]](#)[\[2\]](#)[\[4\]](#)

Acquisition Parameters (400 MHz or higher)

For quantitative accuracy (qNMR), the relaxation delay is critical.[\[1\]](#)

Parameter	Setting	Rationale
Pulse Sequence	zg30 or zg	Standard 1D Proton.[1][2][3]
Spectral Width	-2 to 14 ppm	Covers all organic and exchangeable protons.[1][2][3]
Relaxation Delay (d1)	5 seconds	Essential for full magnetization recovery of the mobile methyl terminals.[1][2]
Scans (ns)	16 or 32	Sufficient S/N ratio for >10 mg sample.[1][2][3]
Temperature	298 K (25°C)	Standard ambient.[1][2][3]

Data Analysis & Peak Assignments

The following table summarizes the expected chemical shifts in

Table 1: H NMR Assignment Table () [1]

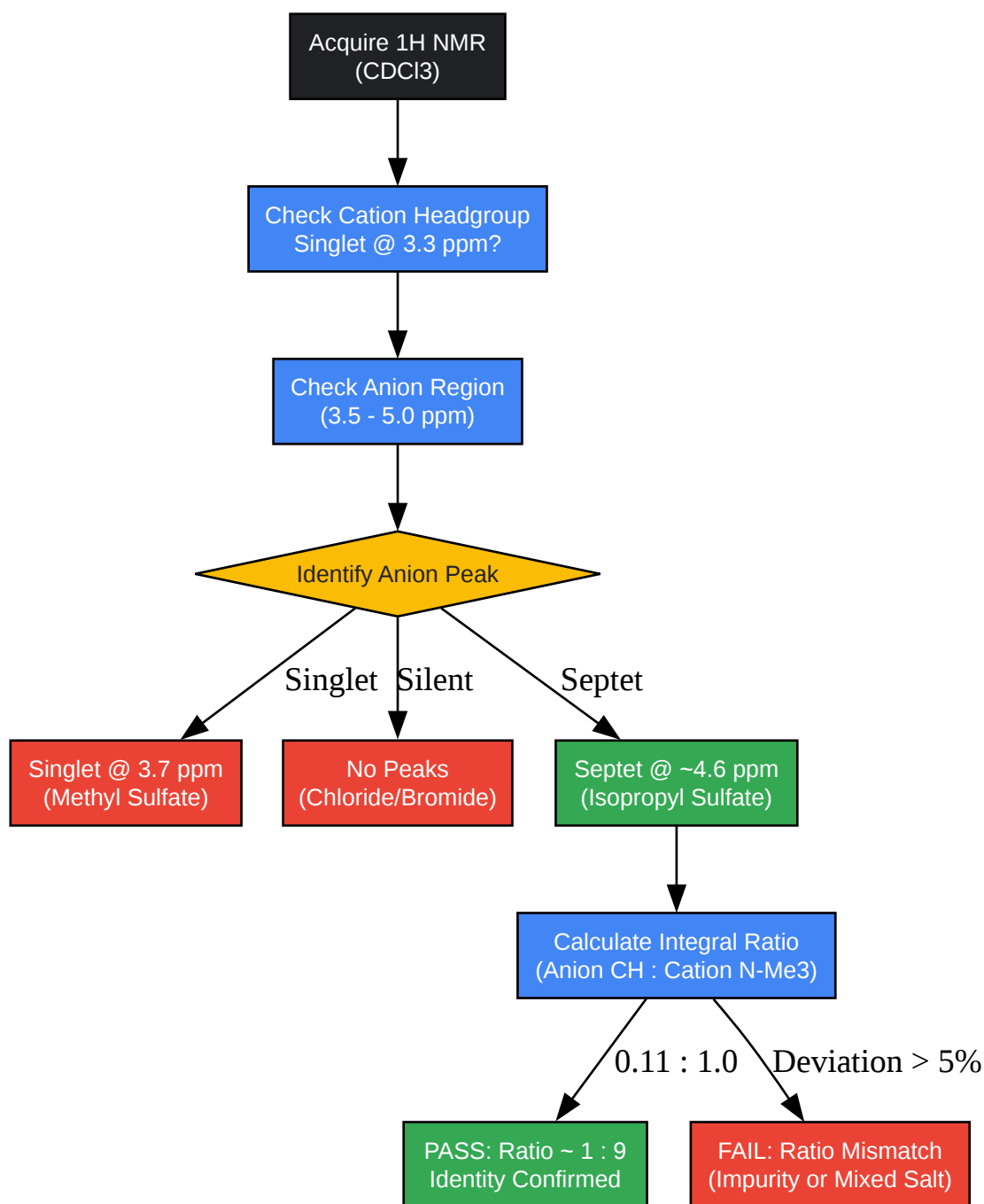
Assignment	(ppm)	Multiplicity	Integral (Theory)	Diagnostic Note
Anion Methine ()	4.55 – 4.65	Septet (Hz)	1H	Critical Proof of Identity. Deshielded by sulfate oxygen. [1] [2]
Cation -CH	3.35 – 3.45	Multiplet (Broad)	2H	Adjacent to quaternary nitrogen. [1] [2] [3]
Cation Headgroup ()	3.30 – 3.35	Singlet	9H	Strongest singlet. [1] [2] Used as Integration Reference.
Anion Methyls ()	1.28 – 1.32	Doublet (Hz)	6H	Overlaps with bulk methylene but distinct doublet tips visible. [1] [2]
Bulk Methylenes ()	1.20 – 1.40	Multiplet (Envelope)	~30H	Large envelope. [1] [2] [3] Includes Cation -CH [1] [2] [3]
Terminal Methyl ()	0.88	Triplet	3H	End of the C18 chain. [1] [2]

“

Technical Insight: The Anion Methyl doublet (~1.30 ppm) often sits directly on top of the large methylene envelope.^{[1][2]} To quantify it, you may need to use peak deconvolution or rely on the Anion Methine septet (4.6 ppm) for stoichiometry.^{[1][3]}

Structural Validation Workflow

The following diagram illustrates the logic flow for confirming the OTIS salt identity using the data acquired above.



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Figure 1: Decision tree for the spectroscopic validation of Octadecyltrimethylammonium Isopropyl Sulfate.

Calculation of Purity (qNMR)[1]

To determine the absolute purity (weight %) of the raw material, use the following equation. This assumes you have added a known mass of an internal standard (IS) like Dimethyl Sulfone or TCNB (if not using the residual solvent method).^[1]

^[1]

Where:

- : Integrated area (Use the Anion Methine Septet @ 4.6 ppm for best specificity).
- : Number of protons (1H for the septet).
- : Molecular weight (409.67 g/mol for OTIS).^{[1][2][3]}
- : Mass weighed (mg).
- : Purity of the internal standard.^[1]

Why use the Anion Septet? Using the cation headgroup (3.3 ppm) carries a risk: if the sample contains free amine impurities or other quaternary salts (like Chloride), the cation signal will overlap, leading to an overestimation of purity.^[1] The Anion Septet is unique to the Isopropyl Sulfate salt, making it the most specific marker for the intact salt.

References

- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).^{[1][2][3][5]} "NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities." The Journal of Organic Chemistry. [Link^{\[1\]}](#)
- Holzgrabe, U. (2010).^{[1][2][3]} "Quantitative NMR spectroscopy in pharmaceutical applications." Progress in Nuclear Magnetic Resonance Spectroscopy. [Link^{\[1\]}](#)
- Skoog, D. A., et al. "Principles of Instrumental Analysis."^{[1][2][3]} (General reference for NMR theory and relaxation delays).
- Spectral Database for Organic Compounds (SDBS). "Isopropyl Methyl Sulfone ¹³C/¹H Data" (Used for chemical shift estimation of the sulfonyl-adjacent isopropyl group).^{[1][2][3]} [Link^{\[1\]}](#)

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Sources

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